

2-Chloro-5-methylbenzotrifluoride physical properties

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Compound of Interest

Compound Name: 2-Chloro-5-methylbenzotrifluoride

CAS No.: 80245-27-8

Cat. No.: B1610087

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An In-depth Technical Guide to the Physical Properties of **2-Chloro-5-methylbenzotrifluoride**

Introduction: **2-Chloro-5-methylbenzotrifluoride** is a halogenated aromatic compound featuring a trifluoromethyl group, a structural motif of significant interest in medicinal chemistry and materials science. Its utility primarily lies in its role as a versatile chemical intermediate for the synthesis of more complex molecules, particularly in the agrochemical and pharmaceutical industries.[1][2] The precise arrangement of the chloro, methyl, and trifluoromethyl substituents on the benzene ring dictates its reactivity and physical properties, making a thorough understanding of these characteristics essential for its effective application in research and development.

This guide provides a comprehensive overview of the known physical properties of **2-Chloro-5-methylbenzotrifluoride**. It addresses the current landscape of available data, offers insights through comparison with structurally similar analogues, outlines standard methodologies for experimental property determination, and details critical safety and handling protocols.

Chemical Identity and Molecular Structure

Correctly identifying a chemical substance is the foundational step for any scientific investigation. **2-Chloro-5-methylbenzotrifluoride** is systematically named 1-Chloro-4-methyl-2-(trifluoromethyl)benzene according to IUPAC nomenclature.[3] Its identity is unambiguously confirmed by its Chemical Abstracts Service (CAS) Registry Number.

Below is a summary of its key identifiers.

Identifier	Value	Source(s)
Chemical Name	2-Chloro-5-methylbenzotrifluoride	[4]
Systematic Name (IUPAC)	1-Chloro-4-methyl-2-(trifluoromethyl)benzene	[3]
CAS Number	80245-27-8	[3][5]
Molecular Formula	C ₈ H ₆ ClF ₃	[4][5]
Molecular Weight	194.58 g/mol	[3][4][5]

The spatial arrangement of atoms, depicted in the diagram below, is critical as it influences intermolecular forces and, consequently, the bulk physical properties of the substance.

Caption: Molecular structure of **2-Chloro-5-methylbenzotrifluoride**.

Core Physicochemical Properties: A Comparative Analysis

As of the date of this guide, specific experimentally determined physical property data for **2-Chloro-5-methylbenzotrifluoride** (CAS 80245-27-8) is not widely available in public chemical databases.[5][6][7] This is a common scenario for specialized chemical intermediates.

However, researchers can make reasoned estimations of a compound's properties by examining its close structural analogues. The choice of analogue is critical; variations in functional groups (e.g., methyl vs. nitro) or substituent positions can significantly alter properties like boiling point and melting point due to changes in molecular weight, polarity, and crystal packing efficiency.

The following table presents data for related chlorobenzotrifluoride derivatives to provide context.

Property	2-Chloro-5-methylbenzotrifluoride	p-Chlorobenzotrifluoride	4-Chloro-3-nitrobenzotrifluoride
CAS Number	80245-27-8	98-56-6	121-17-5
Structure	Cl, CH ₃ , CF ₃ at pos 1,4,2	Cl, CF ₃ at pos 1,4	Cl, NO ₂ , CF ₃ at pos 1,4,3
Appearance	Data not available	Colorless liquid	Liquid
Boiling Point	Data not available	136-138 °C	222 °C
Melting Point	Data not available	-36 °C	Data not available
Density	Data not available	1.353 g/mL at 25 °C	1.511 g/mL at 25 °C
Source(s)	[8]	[9]	

Field-Proven Insights:

- **Boiling Point Estimation:** The substitution of a methyl group (in our target compound) for a hydrogen atom (in p-Chlorobenzotrifluoride) would be expected to slightly increase the boiling point due to the increased molecular weight. In contrast, replacing the methyl group with a highly polar nitro group (as in 4-Chloro-3-nitrobenzotrifluoride) dramatically increases the boiling point by over 80 °C, a direct consequence of strong dipole-dipole interactions.[8] [9] Therefore, the boiling point of **2-Chloro-5-methylbenzotrifluoride** can be reasonably predicted to be slightly higher than 138 °C.
- **Physical State:** Given the low melting point of the parent p-Chlorobenzotrifluoride (-36 °C), it is highly probable that **2-Chloro-5-methylbenzotrifluoride** is a liquid at standard temperature and pressure.[8] A related compound, 2-methyl-4,5-dichlorobenzotrifluoride, is also described as a colorless transparent liquid.[1]

Methodologies for Experimental Determination

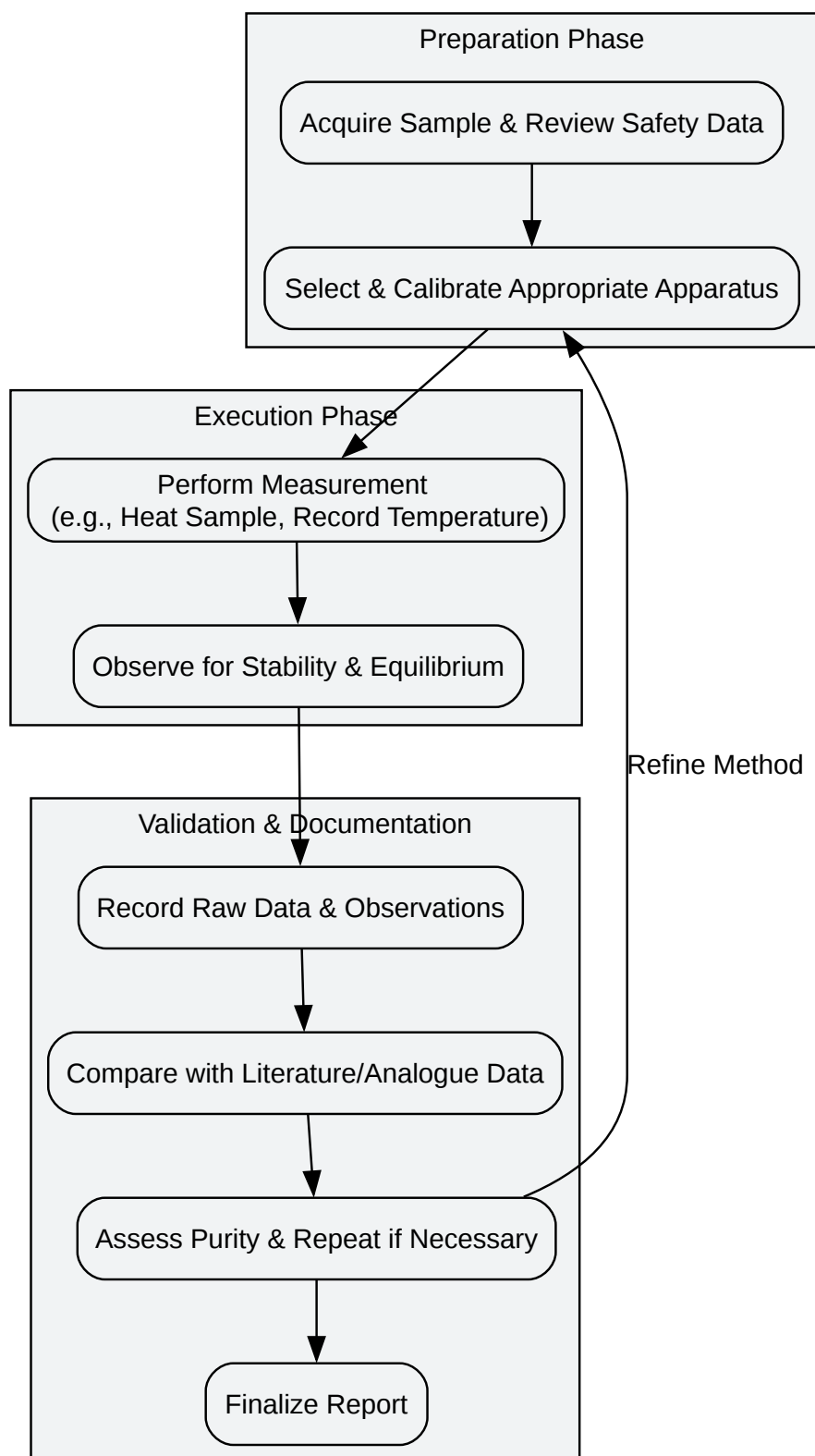
When published data is unavailable, direct experimental measurement is required. The protocols for determining these core physical properties must be robust and self-validating.

Causality in Experimental Choice: The choice of method is dictated by the expected property and required precision. For instance, for boiling point determination, a simple distillation is adequate for purification and characterization, but for highly accurate thermodynamic data, an ebulliometer would be employed.

Exemplary Protocol: Boiling Point Determination by Distillation This standard method serves the dual purpose of purification and physical property measurement.

- Apparatus Setup: Assemble a standard distillation apparatus (heating mantle, round-bottom flask, distillation head with thermometer, condenser, and receiving flask) in a fume hood.
- Sample Preparation: Charge the round-bottom flask with the crude **2-Chloro-5-methylbenzotrifluoride** and a few boiling chips to ensure smooth boiling.
- Heating: Gradually heat the flask. The liquid will begin to vaporize.
- Equilibrium and Measurement: The temperature reading on the thermometer will rise and then stabilize as the vapor pressure of the liquid equals the atmospheric pressure. This stable temperature, where vapor is continuously condensing into the collection flask, is the boiling point.
- Validation: A stable and narrow boiling point range (e.g., 1-2 °C) is indicative of a pure compound.

The logical flow of such an experimental determination is crucial for reproducibility and accuracy.



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Caption: A generalized workflow for the experimental determination of a physical property.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **2-Chloro-5-methylbenzotrifluoride** is not readily available, the hazards can be inferred from its structural components and data from similar chemicals like p-Chlorobenzotrifluoride and other halogenated aromatic compounds.[\[8\]](#)[\[10\]](#)

Trustworthiness Through Precaution: A self-validating safety system assumes the compound is hazardous until proven otherwise and mandates strict adherence to protocols.

- Hazard Identification:
 - Skin/Eye Irritation: Expected to be irritating to the eyes, skin, and respiratory system, similar to related compounds.[\[8\]](#)
 - Flammability: Likely a combustible liquid. Keep away from heat, sparks, and open flames. [\[8\]](#)
 - Toxicity: Inhalation and ingestion may be harmful.[\[8\]](#) Handle with adequate ventilation.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile).
 - Body Protection: Use a lab coat. For larger quantities, a chemical-resistant apron is recommended.
 - Respiratory Protection: Use only in a well-ventilated area, preferably a chemical fume hood.[\[11\]](#)
- Handling and Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[12\]](#)[\[13\]](#)
 - Ground and bond containers when transferring material to prevent static discharge.[\[12\]](#)

- Wash hands thoroughly after handling.
- First Aid Measures:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes.[\[11\]](#)
 - Skin: Remove contaminated clothing and wash skin with soap and water.[\[11\]](#)
 - Inhalation: Move the person to fresh air.
 - Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.

Conclusion

2-Chloro-5-methylbenzotrifluoride (CAS 80245-27-8) is a key chemical intermediate whose full physicochemical profile is not yet extensively documented in public literature. This guide establishes its definitive chemical identity and provides a framework for researchers to estimate its properties through a comparative analysis of structural analogues. By understanding the standard methodologies for property determination and adhering to stringent safety protocols derived from related compounds, scientists and drug development professionals can handle and utilize this compound effectively and safely in their synthetic endeavors.

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